

Introduction: Unveiling a Scaffold of Therapeutic Promise

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Compound of Interest

Compound Name: *2-amino-N-(2-methoxyphenyl)benzamide*

CAS No.: 70083-21-5

Cat. No.: B1269699

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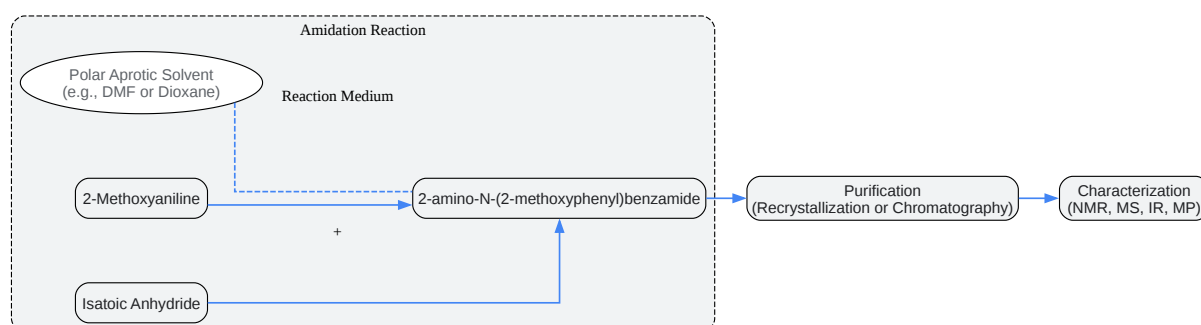
In the landscape of medicinal chemistry, the benzamide scaffold represents a cornerstone of drug design, valued for its structural rigidity, synthetic accessibility, and capacity for diverse biological interactions.[1] Within this class, molecules featuring a 2-aminobenzamide core are of particular interest. This arrangement forms a potent bidentate zinc-binding group, a key pharmacophore for inhibiting metalloenzymes, most notably Histone Deacetylases (HDACs).[2] [3] This guide focuses on a specific, yet underexplored, member of this family: **2-amino-N-(2-methoxyphenyl)benzamide**.

This compound uniquely combines the proven zinc-binding capabilities of the 2-aminobenzamide moiety with an N-(2-methoxyphenyl) substituent. The methoxy-substituted phenyl ring offers distinct steric and electronic properties that can modulate target affinity, selectivity, and pharmacokinetic behavior. While direct literature on this exact molecule is sparse, this guide will synthesize data from closely related analogues to provide a comprehensive technical overview for researchers, scientists, and drug development professionals. We will delve into its logical synthesis, predict its physicochemical properties, explore its significant therapeutic potential as an HDAC inhibitor, and provide detailed experimental protocols to facilitate further investigation.

Synthesis and Characterization: A Reliable Synthetic Pathway

The most direct and widely employed method for synthesizing N-substituted 2-aminobenzamides is through the ring-opening of isatoic anhydride with a corresponding amine. [4] Isatoic anhydride serves as a stable and convenient electrophilic synthon for anthranilic acid, reacting readily with nucleophiles like primary amines to yield the desired amide with the loss of carbon dioxide.[5]

The proposed synthesis for **2-amino-N-(2-methoxyphenyl)benzamide** leverages this established reaction between isatoic anhydride and 2-methoxyaniline.



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Caption: Synthetic workflow for **2-amino-N-(2-methoxyphenyl)benzamide**.

Experimental Protocol: Synthesis of 2-amino-N-(2-methoxyphenyl)benzamide

This protocol is a representative procedure adapted from established methods for the reaction of isatoic anhydride with primary amines.^[4]

- **Reagent Preparation:** In a dry, round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve isatoic anhydride (1.0 eq.) in a suitable polar aprotic solvent (e.g., dioxane or DMF, approx. 5-10 mL per mmol of anhydride).
- **Amine Addition:** To the stirred solution, add 2-methoxyaniline (1.0-1.1 eq.) dropwise at room temperature. The addition is typically mildly exothermic.
- **Reaction:** Heat the reaction mixture to 80-100 °C. The progress of the reaction can be monitored by observing the cessation of CO₂ evolution. The reaction is typically complete within 2-4 hours. Thin-Layer Chromatography (TLC) can be used to confirm the consumption of starting materials.
- **Work-up:** After cooling to room temperature, pour the reaction mixture into ice-cold water. The crude product will often precipitate as a solid.
- **Purification:**
 - Collect the solid precipitate by vacuum filtration and wash thoroughly with cold water.
 - For further purification, the crude product can be recrystallized from a suitable solvent system, such as ethanol/water.
 - Alternatively, if the product is not sufficiently pure after recrystallization, silica gel column chromatography can be employed using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- **Characterization (Self-Validation):** The identity and purity of the final compound must be confirmed.
 - **Melting Point (MP):** Determine the melting point range of the purified solid.
 - **Spectroscopy:** Obtain ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) spectra to confirm the chemical structure and rule out the presence of significant impurities.

Physicochemical Properties (Predicted)

While experimental data for **2-amino-N-(2-methoxyphenyl)benzamide** is not readily available, we can predict its key properties based on its structure and data from close analogues. These parameters are crucial for drug development, influencing solubility, permeability, and metabolic stability.

Property	Predicted Value / Range	Rationale / Significance
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₂	-
Molecular Weight	242.27 g/mol	Falls within the "Rule of Five" guidelines for drug-likeness.
logP	~2.5 - 3.0	Indicates moderate lipophilicity, suggesting a balance between aqueous solubility and membrane permeability. [6]
Topological Polar Surface Area (TPSA)	~69 Å ²	Suggests good potential for oral bioavailability and cell permeability.
Hydrogen Bond Donors	2 (two -NH groups)	Contributes to solubility and target binding interactions.
Hydrogen Bond Acceptors	4 (two O atoms, two N atoms)	Influences solubility and provides points for hydrogen bonding with biological targets.
Aqueous Solubility	Slightly Soluble	The aromatic rings reduce solubility, but polar groups provide some aqueous interaction. [1]

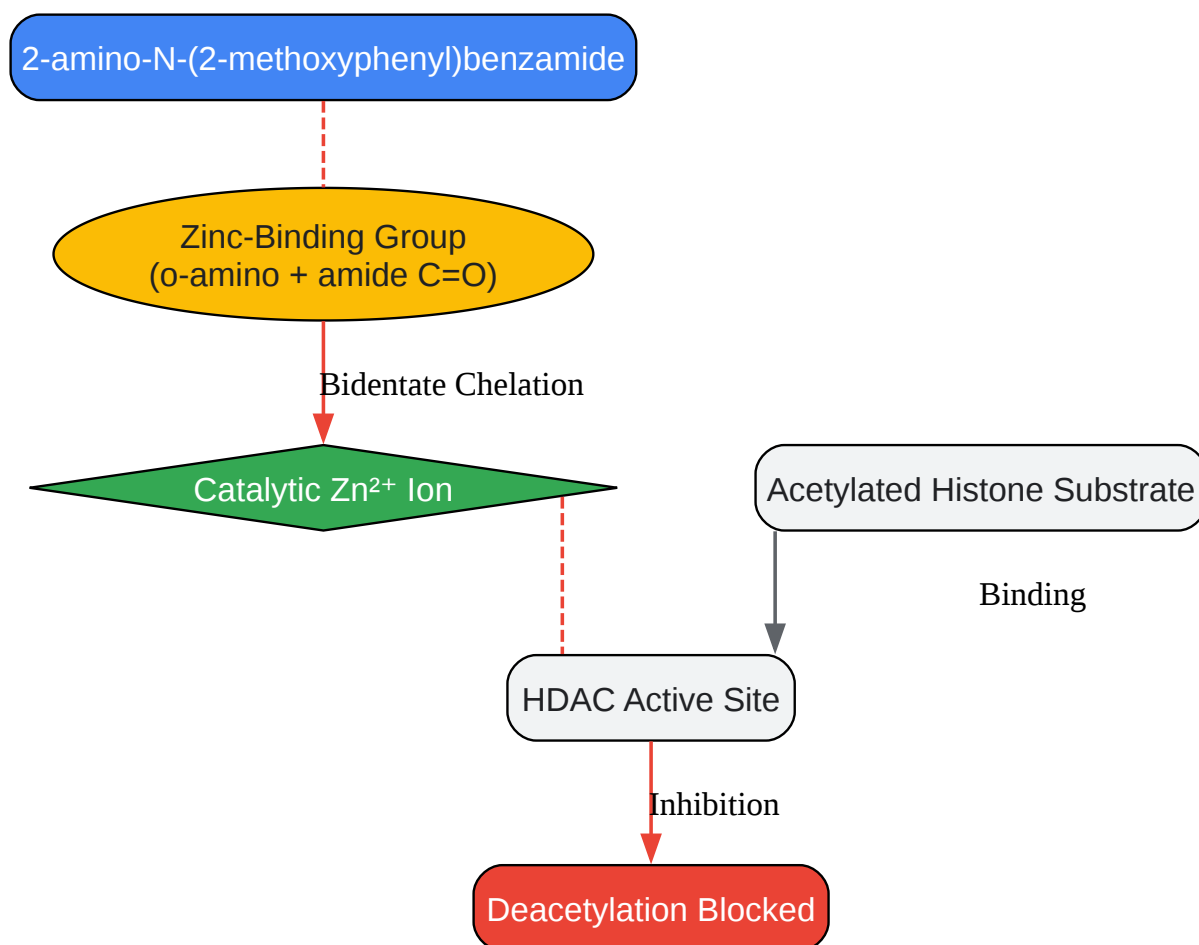
Biological Activity and Therapeutic Potential

The therapeutic potential of **2-amino-N-(2-methoxyphenyl)benzamide** is strongly suggested by its structural similarity to a well-established class of enzyme inhibitors.

Primary Target: Histone Deacetylase (HDAC) Inhibition

HDACs are a class of enzymes that play a critical role in epigenetic regulation by removing acetyl groups from histone proteins, leading to chromatin condensation and transcriptional repression.[3] Dysregulation of HDAC activity is a hallmark of many cancers and fibrotic diseases, making HDAC inhibitors (HDACi) a major focus of therapeutic development.[2][7]

The N-(2-aminophenyl)benzamide scaffold is a classic "Type II" zinc-binding group for class I HDACs (HDAC1, 2, 3).[2][8] The mechanism involves the bidentate chelation of the catalytic zinc ion (Zn^{2+}) in the enzyme's active site by the ortho-amino group and the adjacent amide carbonyl oxygen. This interaction effectively blocks the enzyme's catalytic function.



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Caption: Proposed mechanism of HDAC inhibition.

The introduction of the 2-methoxyphenyl group can further influence activity. It may interact with other residues in the active site tunnel, potentially conferring selectivity for specific HDAC isoforms. Studies on related 2-substituted benzamides have shown that minor modifications can dramatically shift selectivity between HDAC1/2 and HDAC3.[8]

Contextual Data: IC₅₀ Values of Related 2-Aminobenzamide HDAC Inhibitors[8]

Compound	Target	IC ₅₀ (nM)	Selectivity Profile
Compound 14 (2-amino-6-fluorobenzamide derivative)	HDAC1	180	HDAC1,2,3 Inhibitor
HDAC3	49		
Compound 13 (2-methylamino benzamide derivative)	HDAC1	>15,000	HDAC3 Selective
HDAC3	41		
RGFP966 (N-(2-aminophenyl)carboxamide)	HDAC3	80	HDAC3 Selective

This data highlights that the core 2-aminobenzamide structure is a potent inhibitor, and substitutions on the benzamide ring are critical for determining isoform selectivity.[8]

Other Potential Biological Activities

- **Antiproliferative and Antifibrotic Activity:** As a direct consequence of HDAC inhibition, the compound is predicted to have antiproliferative activity against various cancer cell lines.[2] Furthermore, N-(2-aminophenyl)benzamide derivatives have shown efficacy in mouse models of pulmonary fibrosis.[2][7]

- **Antiparasitic Activity:** Benzimidazole and benzamide derivatives containing N-(2-methoxyphenyl) groups have been investigated for leishmanicidal activity.[9][10] One such compound reduced parasite load by 71% in an in vivo model of cutaneous leishmaniasis, suggesting this moiety may contribute to antiparasitic effects.[9][10]
- **Antimicrobial Activity:** Various 2-amino-N-phenylbenzamides have been screened for antimycobacterial and antifungal properties, showing moderate activity.[11]

Pharmacokinetic Considerations (Predicted)

A compound's therapeutic success hinges on its ADME (Absorption, Distribution, Metabolism, Excretion) profile.

- **Absorption:** With a moderate predicted logP and TPSA, the molecule likely has good potential for passive oral absorption.[6]
- **Distribution:** The compound is expected to distribute into tissues. The BOILED-Egg model, applied to similar structures, suggests potential for blood-brain barrier penetration.[6]
- **Metabolism:** Benzamides can undergo several metabolic transformations. Key pathways for this molecule could include:
 - N-acetylation of the 2-amino group, which can sometimes lead to faster clearance.[12]
 - O-demethylation of the methoxy group.
 - Hydroxylation of the aromatic rings.
- **Excretion:** Metabolites are typically excreted renally.

Protocol: In Vitro Metabolic Stability Assay (Liver Microsomes)

This assay provides an early assessment of a compound's susceptibility to Phase I metabolism.

- **Incubation Preparation:** Prepare an incubation mixture in microtubes containing liver microsomes (e.g., human or rat), a NADPH-regenerating system, and phosphate buffer (pH

7.4).

- Compound Addition: Add **2-amino-N-(2-methoxyphenyl)benzamide** (typically at a final concentration of 1 μ M) to initiate the reaction.
- Time Points: Incubate the mixture at 37 °C. Aliquots are removed at specific time points (e.g., 0, 5, 15, 30, 60 minutes).
- Reaction Quenching: Stop the reaction in each aliquot by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- Analysis: Centrifuge the samples to precipitate proteins. Analyze the supernatant using a validated LC-MS/MS method to quantify the remaining parent compound.
- Data Analysis: Plot the natural log of the percentage of remaining compound versus time. The slope of this line is used to calculate the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}).

Future Research Directions

2-amino-N-(2-methoxyphenyl)benzamide stands as a promising candidate for further research. Key next steps should include:

- Definitive Synthesis and Characterization: Perform the proposed synthesis and rigorously confirm the structure and purity of the compound.
- In Vitro HDAC Profiling: Screen the compound against a panel of HDAC isoforms (especially HDAC1, 2, and 3) to determine its potency (IC₅₀) and selectivity.
- Cell-Based Assays: Evaluate its antiproliferative effects in relevant cancer cell lines (e.g., lung, colon, hematological) and assess its ability to induce apoptosis or cell cycle arrest.
- Pharmacokinetic Studies: Conduct in vitro ADME assays (metabolic stability, plasma protein binding, permeability) followed by in vivo pharmacokinetic studies in animal models to determine its oral bioavailability and half-life.[\[12\]](#)
- In Vivo Efficacy Studies: Based on positive in vitro results, test the compound in animal models of cancer or fibrosis to establish therapeutic efficacy.

Conclusion

2-amino-N-(2-methoxyphenyl)benzamide is a strategically designed molecule that merges the potent zinc-chelating properties of the 2-aminobenzamide core with the modulating influence of a 2-methoxyphenyl substituent. Based on extensive literature on related analogues, it is strongly positioned as a potential inhibitor of Class I histone deacetylases. This activity suggests significant therapeutic potential in oncology and fibrotic diseases. Its predicted physicochemical properties are favorable for drug development, though its metabolic profile requires experimental validation. The detailed synthetic and analytical protocols provided in this guide offer a clear path for researchers to synthesize, validate, and explore the full biological potential of this promising compound.

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